

Personal protective equipment for handling 3-Pyridylacetonitrile

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Compound of Interest

Compound Name: 3-Pyridylacetonitrile

Cat. No.: B123655

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Essential Safety and Handling Guide for 3-Pyridylacetonitrile

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Pyridylacetonitrile** (CAS No: 6443-85-2). The following procedures are designed to ensure laboratory safety and proper logistical management of this chemical.

Hazard Identification and Classification

3-Pyridylacetonitrile is classified as a hazardous substance. It is a combustible liquid that can cause skin and eye irritation. It may also be harmful if swallowed, inhaled, or in contact with skin.^[1]

Table 1: Hazard Identification and GHS Classification

| Hazard | GHS Pictogram | Signal Word | Hazard Statement |
|-----------------|---------------|-------------|--------------------------------------|
| Skin Irritation | GHS07 | Warning | H315: Causes skin irritation. |
| Eye Irritation | GHS07 | Warning | H319: Causes serious eye irritation. |

| Acute Toxicity (Oral, Dermal, Inhalation) | Danger | | H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[1] |

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to minimize exposure and ensure personal safety when handling **3-Pyridylacetonitrile**.

Table 2: Recommended Personal Protective Equipment (PPE)

| Protection Type | PPE Specification | Rationale and Source |
|--------------------------|--|---|
| Eye and Face Protection | Safety glasses with side-shields or goggles.[2] | To prevent eye contact and serious eye irritation. |
| Skin and Hand Protection | Chemically resistant gloves (e.g., Butyl-rubber).[2][3] | To prevent skin contact and irritation. |
| | Protective clothing, lab coat.[1][2][4] | To protect skin on the body from accidental splashes. |
| Respiratory Protection | Use only in a well-ventilated area, preferably within a certified chemical fume hood.[2][4][5] | To prevent inhalation of harmful vapors.[1] |

| | If a fume hood is not available, a NIOSH-approved respirator with an appropriate filter (e.g., N95 dust mask or Type ABEK (EN14387) respirator filter) should be used. | For situations where ventilation is inadequate to control airborne concentrations. |

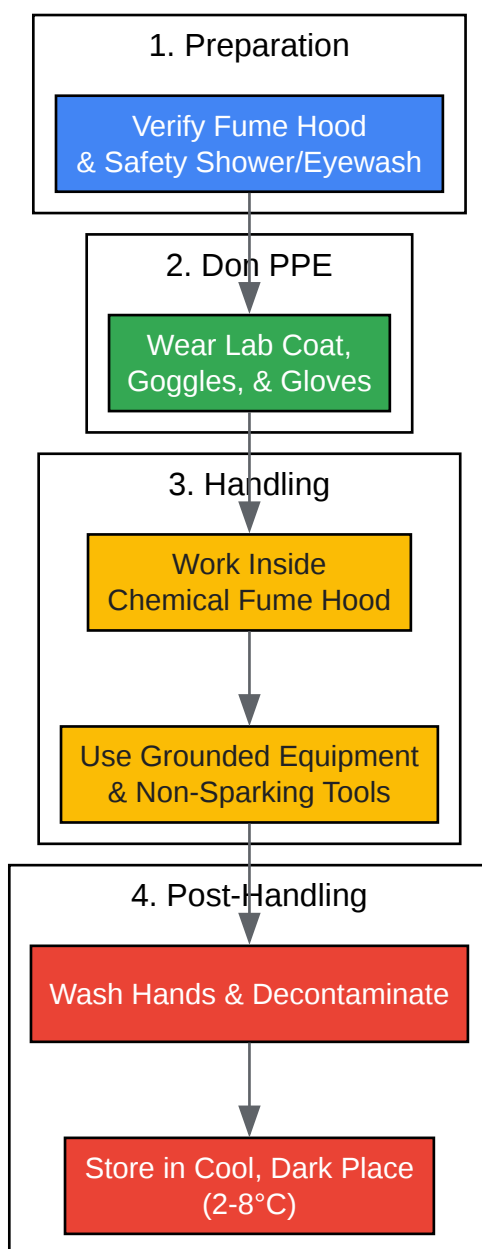
Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential for laboratory safety and environmental protection.

Step-by-Step Safe Handling Protocol

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.[5][6] Confirm that the chemical fume hood is functioning correctly.

- Donning PPE: Put on all required PPE as specified in Table 2, including a lab coat, safety goggles, and chemically resistant gloves.
- Handling: Conduct all work with **3-Pyridylacetonitrile** inside a chemical fume hood to minimize inhalation exposure.^{[2][5]} Use a bonded and grounded container and receiving equipment to prevent static discharge.^[4] Employ non-sparking tools.^[4]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.^{[4][7]} Decontaminate the work area.
- Storage: Store **3-Pyridylacetonitrile** in a tightly closed container in a cool, dark, and well-ventilated area.^{[1][4][7]} The recommended storage temperature is between 2-8°C.^{[8][9][10]} Store away from incompatible materials such as strong oxidizing agents.^[7]



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Safe Handling Workflow for **3-Pyridylacetonitrile**.

Emergency Procedures: First Aid and Spills

Immediate and appropriate response to exposure or spills is critical.

Table 3: First Aid Measures for **3-Pyridylacetonitrile** Exposure

| Exposure Route | First Aid Instructions |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][7] Remove contact lenses if present and easy to do.[4] Seek medical attention if irritation persists.[4][7] |
| Skin Contact | Take off immediately all contaminated clothing. [1][4][7] Wash skin with plenty of soap and water.[4][7][11] Get medical advice if skin irritation occurs.[4][11] |
| Inhalation | Move the person to fresh air and keep them comfortable for breathing.[1][4][7][11] If breathing has stopped, provide artificial respiration.[11] Call a poison center or doctor for medical attention.[1] |

| Ingestion | Do NOT induce vomiting.[4][7] Rinse mouth with water.[1][4][7] Immediately call a POISON CENTER or doctor.[1][4][7] |

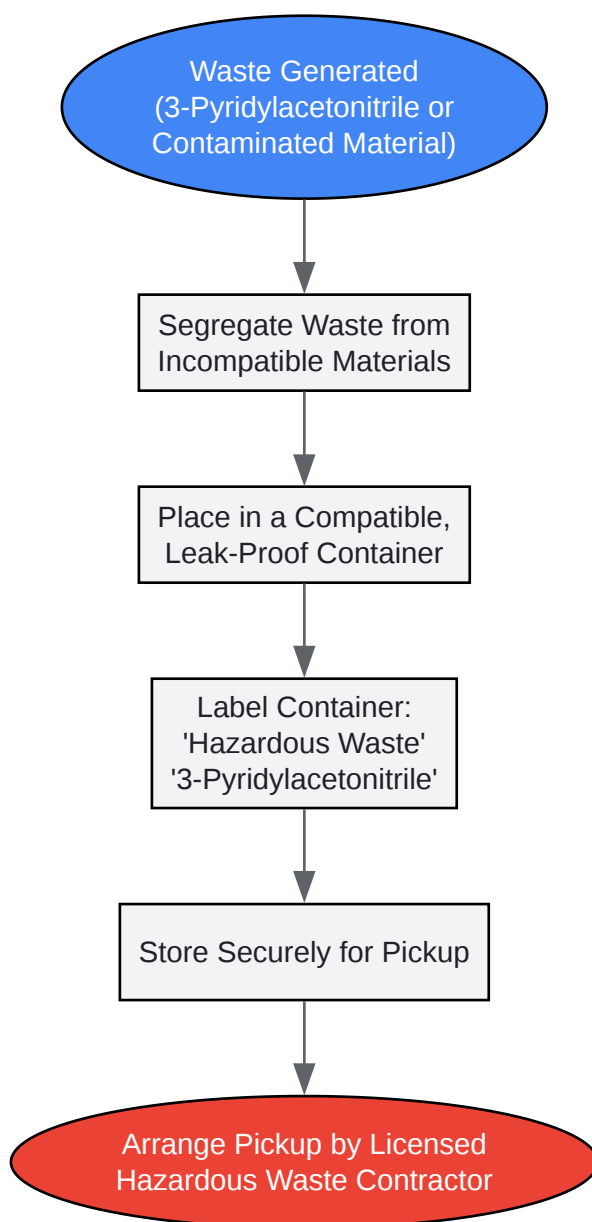
Spill Response:

- Evacuate: Immediately evacuate all personnel from the spill area except for those involved in the cleanup.[12]
- Control Ignition Sources: Remove all sources of ignition from the area.[12]
- Containment: Absorb the spill with an inert, dry material such as sand, earth, or vermiculite.
[2][7][12]
- Collection: Carefully collect the absorbed material into a designated, sealed, and properly labeled container for hazardous waste.[2][12]
- Decontamination: Ventilate the area and wash the spill site thoroughly once the material has been removed.[12]

Waste Disposal Plan

3-Pyridylacetonitrile and any materials contaminated with it must be treated as hazardous waste.

- Segregation: Do not mix **3-Pyridylacetonitrile** waste with other waste streams unless compatibility is confirmed.
- Containerization: Collect all waste (liquid and contaminated solids) in a chemically compatible, leak-proof container with a secure lid.^[2]^[5]
- Labeling: Clearly label the waste container with the words "Hazardous Waste" and the full chemical name "**3-Pyridylacetonitrile**".^[2] List all constituents and their approximate percentages for mixtures.
- Disposal: Dispose of the hazardous waste through a licensed environmental waste disposal company, following all local, state, and federal regulations.^[1]^[4] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[2]



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Waste Disposal Decision Process.

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